Structural Anatomy of Pyridopyrimidines: A Crystallographic & Geometric Guide

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Compound of Interest

Compound Name:	*6-Fluoro-4-methoxypyrido[3,4-d]pyrimidine*
Cat. No.:	*B13665172*

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Introduction: The Kinase-Privileged Scaffold

Pyridopyrimidines represent a cornerstone in modern medicinal chemistry, particularly in the design of ATP-competitive kinase inhibitors. By fusing a pyridine ring with a pyrimidine ring, this bicyclic scaffold offers a rigid, planar platform capable of mimicking the adenine moiety of ATP. This structural mimicry allows for precise hydrogen bonding within the hinge region of kinase active sites, a mechanism validated by the clinical success of drugs like Palbociclib (CDK4/6 inhibitor) and Trametinib (MEK inhibitor).

This guide provides a deep dive into the solid-state architecture, molecular geometry, and crystallographic nuances of pyridopyrimidines, moving beyond basic synthesis to the structural causality that drives drug potency.

The Isomeric Landscape

The fusion of the pyridine and pyrimidine rings yields four distinct positional isomers. While they share the formula

, their electronic distributions and hydrogen-bonding capabilities differ significantly, influencing their crystallographic packing and binding affinity.

Visualizing the Core Isomers

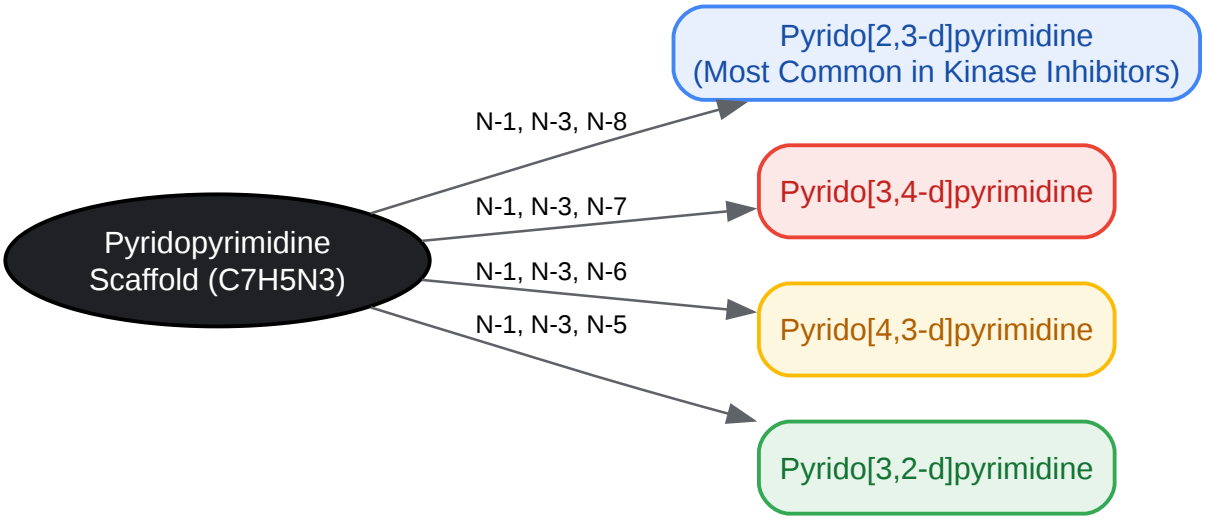

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Figure 1: The four positional isomers of pyridopyrimidine.[1][2][3][4][5][6][7][8] The [2,3-d] isomer is the most prevalent in FDA-approved therapeutics due to its optimal H-bond acceptor placement for the kinase hinge region.

Crystal Structure & Molecular Geometry[9][10]

Understanding the solid-state behavior of pyridopyrimidines is critical for formulation and polymorph screening. The rigid bicyclic core dictates a preference for planar stacking, often leading to low-solubility crystalline forms that require specific engineering for bioavailability.

Lattice Architecture and Intermolecular Forces

Crystallographic analysis of pyrido[2,3-d]pyrimidine derivatives (e.g., Palbociclib free base) reveals a dominance of

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stacking and hydrogen bonding networks.

- Space Groups: Frequently crystallize in monoclinic systems (e.g.,

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) or triclinic

.

- Packing Motifs: The planar heteroaromatic cores typically form infinite sheets or "tapes" linked by strong

  hydrogen bonds. These sheets then stack via

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  interactions with inter-planar distances of approximately 3.4–3.6 Å.

- Solvent Channels: Large substituents (e.g., the piperazine and cyclopentyl groups in Palbociclib) often disrupt tight packing, creating voids that can trap solvent molecules, leading to solvate formation (pseudo-polymorphism).

Quantitative Molecular Geometry

The following table summarizes key geometric parameters derived from high-resolution X-ray diffraction data of representative pyrido[2,3-d]pyrimidine kinase inhibitors.

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Parameter	Value (Range)	Structural Significance
Ring Planarity	RMSD < 0.01 Å	The fused bicyclic core is essentially flat, maximizing -orbital overlap.
C–N Bond Length (Pyridine)	1.33 – 1.35 Å	Typical aromatic character; involved in H-bond acceptance.
C–N Bond Length (Bridgehead)	1.37 – 1.40 Å	Slightly longer due to strain at the fusion points (and).
Inter-ring Twist Angle	0° – 20°	Substituents (e.g., phenyl rings) may twist out of plane to relieve steric strain, affecting solubility.
Piperazine Conformation	Chair	In drugs like Palbociclib, the piperazine ring adopts a chair conformation to minimize energy.

Tautomerism and Electronic States

Pyridopyrimidines, particularly those with -OH or -NH2 substituents, exhibit prototropic tautomerism (e.g., lactam-lactim or amino-imino).

- Kinetic Trapping: In the solid state, the molecule is often "frozen" in the most stable tautomer (typically the oxo/lactam form for 7-oxygenated derivatives) due to intermolecular hydrogen bonding networks.
- Binding Implication: The specific tautomer present in the crystal structure usually mirrors the bioactive conformation required for binding to the protein target.

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Experimental Protocol: Optimized Crystallization

Crystallizing rigid, planar heterocycles like pyridopyrimidines can be challenging due to their tendency to precipitate as microcrystalline powders rather than diffraction-quality single crystals. The following protocol utilizes a Vapor Diffusion approach, optimized for solubility profiles common to this scaffold.

Protocol: DMF/Ether Vapor Diffusion

Objective: Grow single crystals suitable for X-ray diffraction (XRD).

- Preparation of Solution (The "Good" Solvent):
  - Weigh 10–15 mg of the pyridopyrimidine derivative.
  - Dissolve in 0.5–1.0 mL of Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO).
  - Note: These solvents are chosen for their high dielectric constant, capable of dissolving the planar,

    -stacking aggregates.
  - Filter the solution through a 0.22

    m PTFE syringe filter into a small (2 mL) glass vial to remove nucleation sites (dust).
- Setup of Vapor Diffusion Chamber:
  - Place the small open vial containing the sample into a larger jar (e.g., 20 mL scintillation vial or specialized diffusion chamber).
  - Add 3–5 mL of the Anti-solvent to the outer reservoir.
  - Recommended Anti-solvents: Diethyl ether (slow diffusion, high quality), Pentane (very slow), or Dichloromethane (faster).
  - Critical Step: Ensure the anti-solvent level is below the rim of the inner vial.
- Equilibration:

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- Seal the outer jar tightly.
- Store in a vibration-free environment at constant temperature (20°C).
- Mechanism:[9][10] The volatile anti-solvent vapors diffuse into the DMF solution, slowly lowering the solubility and driving controlled nucleation.

- Harvesting:
  - Monitor daily. Crystals typically appear within 3–14 days.
  - Mount crystals using cryo-loops and flash-cool in liquid nitrogen for data collection.

Structure-Activity Relationship (SAR) Logic

The geometry of the pyridopyrimidine scaffold is not just a structural feature; it is the functional driver of kinase inhibition. The diagram below illustrates how specific structural zones of the molecule map to biological function.

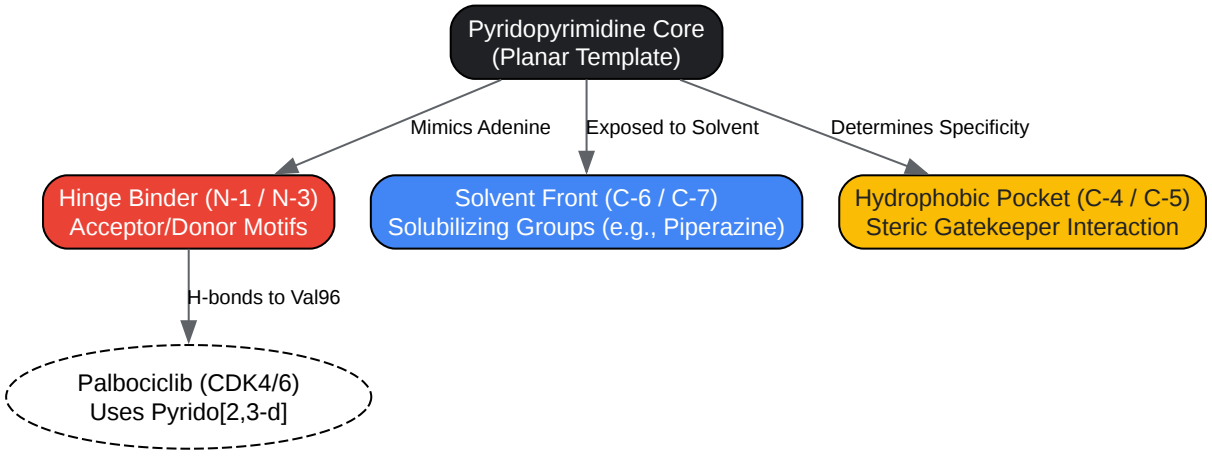

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Figure 2: SAR map showing how the rigid pyridopyrimidine core serves as a vector to orient functional groups into specific kinase pockets.

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Mechanistic Insight[8][12]

- Hinge Region: The N-1 and 2-amino group (if present) typically form a donor-acceptor pair with the kinase hinge residues (e.g., Val96 in CDK6).
- Planarity vs. Twist: While the core is planar, the attachment of a bulky group (like the acetyl-cyclopentyl in Palbociclib) at the 8-position induces a specific twist. This twist is energetically "paid for" by the favorable hydrophobic interactions within the ATP pocket, a classic example of conformational selection.

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